

Application Note: Erythrocyte Transketolase Activity (ETKA) Assay

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Compound of Interest

Compound Name: *Thiamine*

CAS No.: 70-16-6

Cat. No.: B1217682

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Abstract & Clinical Significance

Thiamine (Vitamin B1) is a critical cofactor in energy metabolism, specifically for the enzyme transketolase (TK) within the pentose phosphate pathway (PPP). Unlike plasma **thiamine** levels, which fluctuate rapidly with recent dietary intake, Erythrocyte Transketolase Activity (ETKA) provides a functional, long-term assessment of intracellular **thiamine** status.

This protocol details a NADH-coupled kinetic assay to measure ETKA.^[1] The diagnostic power of this assay lies in the "TPP Effect" (or Activation Coefficient,

). By measuring TK activity in the absence (basal) and presence (stimulated) of exogenous **Thiamine** Pyrophosphate (TPP), researchers can quantify the degree of apo-enzyme saturation, offering a definitive metric for **thiamine** deficiency (e.g., in Wernicke-Korsakoff syndrome, malnutrition, or diabetes).

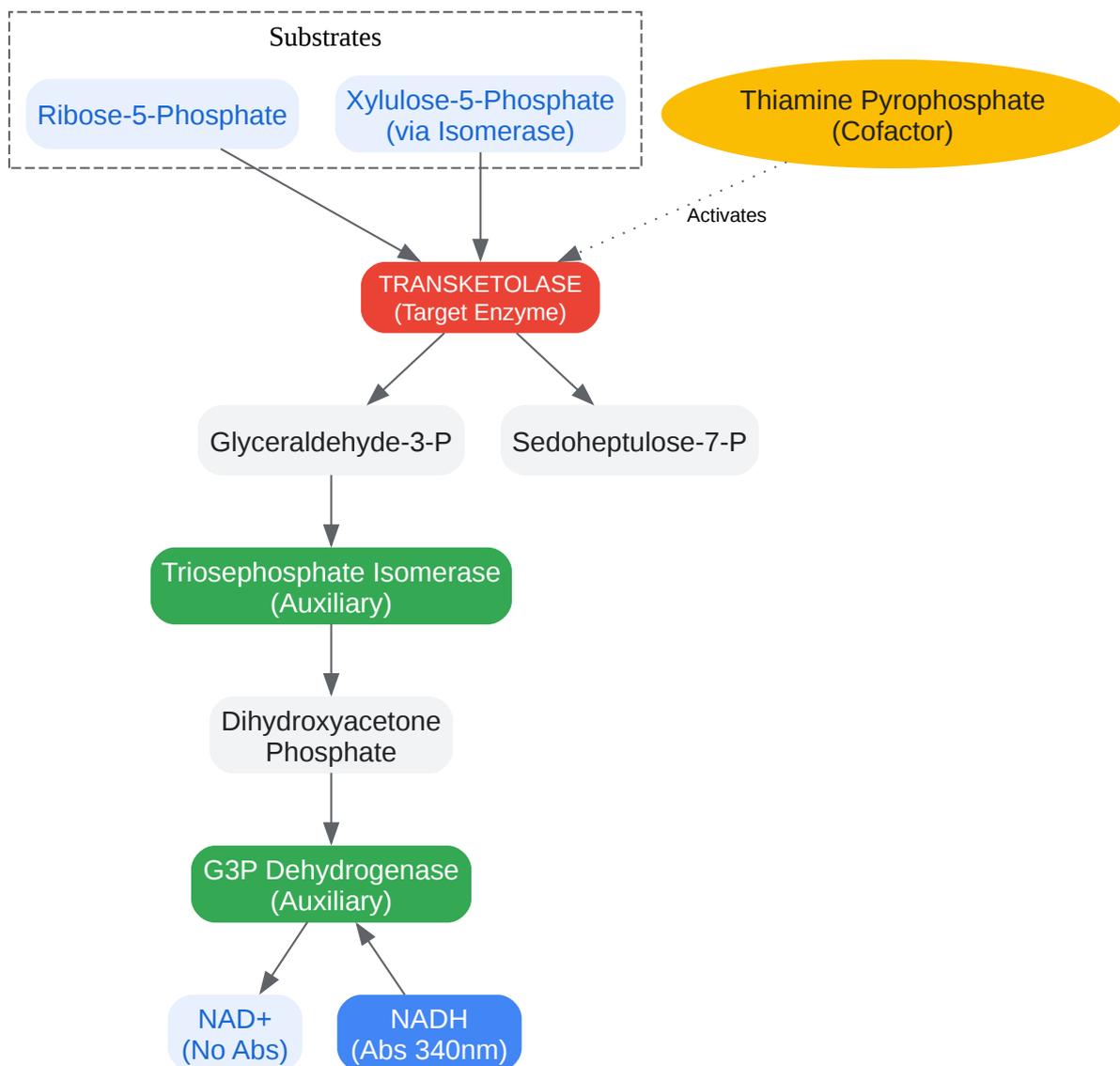
Principle of the Assay

The assay relies on a coupled enzymatic reaction.^{[2][3]} Transketolase converts Ribose-5-Phosphate (R5P) and Xylulose-5-Phosphate (formed in situ) into Sedoheptulose-7-Phosphate and Glyceraldehyde-3-Phosphate (GAP).

The production of GAP is coupled to the oxidation of NADH to NAD⁺ via two auxiliary enzymes: Triosephosphate Isomerase (TPI) and Glycerol-3-Phosphate Dehydrogenase

(G3PDH). The rate of NADH oxidation, measured as a decrease in absorbance at 340 nm, is directly proportional to Transketolase activity.

Reaction Pathway Diagram



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Figure 1: The NADH-coupled enzymatic cascade. Transketolase activity is rate-limiting, driving the oxidation of NADH, which is monitored kinetically.[3]

Pre-Analytical Considerations (Critical)

The reliability of the ETKA assay is heavily dependent on sample preparation. Plasma contains **thiamine** and inhibitory factors that must be removed.

- Anticoagulant: Lithium Heparin is preferred. EDTA can be used but may chelate Magnesium (), a necessary cofactor for Transketolase. If using EDTA, ensure the reaction buffer contains excess .
- Washing: Red Blood Cells (RBCs) must be washed 3x with saline to remove plasma.
- Hemolysate Stability: Washed RBCs can be stored at -80°C. Once lysed, activity degrades; assay immediately or freeze aliquots at -80°C.

Materials & Reagents

Equipment

- UV-Vis Spectrophotometer or Plate Reader (capable of kinetic reads at 340 nm, 37°C).
- Refrigerated Centrifuge.[4]
- Precision Pipettes.

Reagent Preparation

Reagent	Concentration (Final in Well)	Preparation Notes
Tris-HCl Buffer	50-100 mM, pH 7.6	Base buffer.
Ribose-5-Phosphate	15 mM	Substrate. Dissolve in buffer.
NADH	0.2 - 0.3 mM	Freshly prepared. Light sensitive.
TPP (Cofactor)	0.5 mM	Only added to "Stimulated" wells.
MgCl ₂	5 mM	Essential cofactor.
Auxiliary Enzymes	Excess (> 2 U/mL)	Mix of G3PDH and TPI (often sold commercially as a mix).
Saline (0.9% NaCl)	N/A	For washing RBCs.

Step-by-Step Protocol

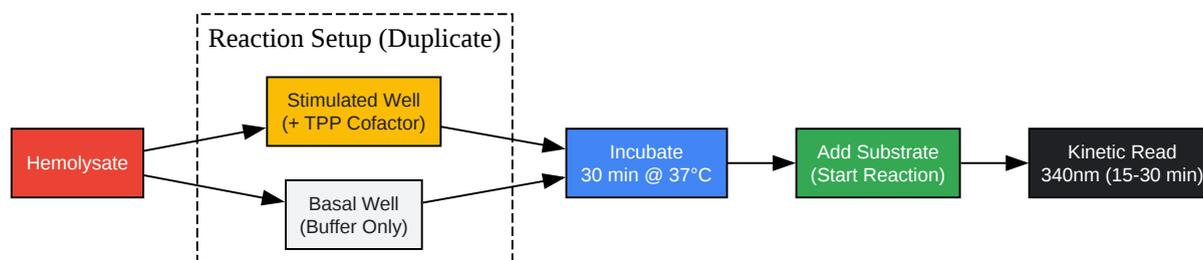
Phase 1: Sample Preparation (The "Wash")^[1]

- Centrifuge 2-5 mL of whole blood at 1500 x g for 10 min at 4°C.
- Aspirate and discard the plasma and buffy coat (white layer) carefully.
- Resuspend RBCs in an equal volume of cold 0.9% NaCl. Invert gently.
- Centrifuge (1500 x g, 5 min). Aspirate supernatant.
- Repeat steps 3-4 two more times (Total 3 washes).
- Lysis: Mix 1 part washed packed RBCs with 1 part distilled water (or freeze-thaw the pellet).
- Centrifuge lysate (10,000 x g, 10 min) to remove stroma/membranes. Collect the clear red supernatant (Hemolysate).
- Hb Quantification: Measure Hemoglobin concentration of the lysate (e.g., Drabkin's method). Required for normalization.

Phase 2: The Kinetic Assay

Set up the spectrophotometer/plate reader to 37°C.

Experimental Workflow Diagram



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Figure 2: Assay workflow ensuring parallel processing of Basal and TPP-stimulated samples.

Procedure:

- Blanking: Prepare a reagent blank (Buffer + NADH + Enzymes + Substrate, no Hemolysate) to monitor spontaneous NADH degradation.
- Incubation (Apo-enzyme Reconstitution):
 - Tube A (Basal): 50 μ L Hemolysate + Buffer (containing Mg, NADH, Aux Enzymes).
 - Tube B (Stimulated): 50 μ L Hemolysate + Buffer (containing Mg, NADH, Aux Enzymes) + TPP.
 - Crucial: Incubate both tubes at 37°C for 30 minutes before adding substrate. This allows TPP to bind to the apo-transketolase.
- Start Reaction: Add Ribose-5-Phosphate to both tubes.
- Measurement: Immediately monitor Absorbance at 340 nm every 30-60 seconds for 15 minutes.

- QC Check: Ensure the reaction is linear. If the rate curves, dilute the hemolysate and repeat.

Data Analysis & Interpretation

Calculate Slope

Determine the change in absorbance per minute (

) for the linear portion of the curve. Subtract the Blank slope if significant.

Calculate Absolute Activity

Calculate activity in Units ($\mu\text{mol}/\text{min}$) per gram of Hemoglobin (U/g Hb).

- : Extinction coefficient ($6.22 \text{ mM}^{-1}\text{cm}^{-1}$).[\[5\]](#)
- : Path length (1 cm for cuvettes; must calculate for plates, approx 0.6 cm for 200 μL).
- : Hemoglobin concentration of the lysate in g/dL.

Calculate TPP Effect (Activation Coefficient)

This is the clinically relevant metric.

[\[1\]](#)

Alternatively expressed as an Activation Coefficient (

):

[\[4\]](#)

Interpretation Table

TPP Effect (%)	Activation Coefficient ()	Clinical Status
0 - 15%	1.00 - 1.15	Normal Thiamine Status
15 - 25%	1.15 - 1.25	Marginal Deficiency (Low Risk)
> 25%	> 1.25	Thiamine Deficiency (High Risk)

Troubleshooting & Quality Control

Issue	Probable Cause	Solution
High Background Rate	Hemoglobin interference or NADH oxidation.	Use a sample blank (Hemolysate + Buffer, no Substrate) to subtract non-specific oxidation.
No TPP Effect in Controls	TPP degradation.	TPP is unstable in solution. Prepare fresh or store frozen aliquots.
Low Absolute Activity	Enzyme denaturation.	Avoid foaming when lysing cells. Keep samples on ice before incubation.
Non-Linear Kinetics	Substrate depletion.	The hemolysate is too concentrated. Dilute 1:2 or 1:5 and re-run.

References

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